

# Technical Guide: Safety and Handling of 5-Chloro-4-iodo-2-methoxypyridine

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## Compound of Interest

Compound Name:	5-Chloro-4-iodo-2-methoxypyridine
CAS No.:	1227602-85-8
Cat. No.:	B3033864

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## Executive Summary

This guide details the technical specifications, safety protocols, and handling procedures for **5-Chloro-4-iodo-2-methoxypyridine** (CAS: 1227602-85-8). As a halogenated heterocyclic building block, this compound is critical in medicinal chemistry for site-selective cross-coupling reactions. Its unique reactivity profile—driven by the lability of the C-I bond relative to the C-Cl bond—requires precise environmental controls to maintain reagent integrity and ensure operator safety.

## Chemical Profile & Physical Properties[1][2][3][4]

**5-Chloro-4-iodo-2-methoxypyridine** is a tri-substituted pyridine derivative. Its utility lies in the orthogonal reactivity of its halogen substituents: the iodine at the C4 position undergoes oxidative addition with transition metals (e.g., Pd, Cu) significantly faster than the chlorine at C5, enabling sequential functionalization.

## Table 1: Physicochemical Specifications

Property	Specification
CAS Number	1227602-85-8
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClINO
Molecular Weight	269.47 g/mol
Physical State	Solid (Powder/Crystalline)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water.
Reactivity Hotspots	C4-Iodo (High), C5-Chloro (Moderate), Methoxy (Stable)
Storage Requirement	-20°C, Inert Atmosphere (Ar/N <sub>2</sub> ), Light Protected

## Hazard Identification & Risk Assessment

This compound is classified as a hazardous substance.<sup>[1][2]</sup> The primary risks stem from its potential as an irritant and the toxic decomposition products released upon thermal or photolytic degradation.

### GHS Classification (HCS 2012 / CLP)

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.<sup>[2]</sup>
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.
- STOT - Single Exposure (Category 3): May cause respiratory irritation.<sup>[3]</sup>

### Specific Chemical Hazards<sup>[4][7][8]</sup>

- Photolytic Deiodination: The C-I bond is photosensitive. Exposure to UV or ambient light can lead to homolytic cleavage, releasing iodine radicals ( ) and degrading the reagent purity.

- **Thermal Decomposition:** In a fire scenario, this compound emits toxic fumes including Hydrogen Chloride (HCl), Hydrogen Iodide (HI), and Nitrogen Oxides (NO<sub>x</sub>).
- **Sensitization Potential:** Halogenated pyridines are known sensitizers. While specific data for this analog is limited, it should be treated as a potential skin sensitizer by default.

## Engineering Controls & Personal Protective

### Equipment (PPE)

#### Engineering Controls

- **Primary Containment:** All open handling (weighing, transfer) must occur within a certified chemical fume hood operating at a face velocity of 0.5 m/s (100 fpm).
- **Inert Atmosphere:** For long-term storage or reaction setup, use a glovebox or Schlenk line to maintain an Argon or Nitrogen environment.

#### PPE Selection Protocol

The selection of gloves is critical due to the permeation potential of halogenated heterocycles in organic solvents.

**Table 2: PPE Matrix**

Component	Recommendation	Rationale
Hand Protection (Dry)	Double Nitrile (0.11 mm min)	Sufficient for solid handling.
Hand Protection (Solution)	Silver Shield® / Laminate	Halogenated pyridines in DCM/DMF can permeate nitrile rapidly.
Eye Protection	Chemical Safety Goggles	Prevent particulate or splash entry; safety glasses are insufficient for powders.
Respiratory	N95 (if outside hood)	Only required if engineering controls fail or during spill cleanup.

## Operational Handling Protocols

### Storage and Stability

Protocol:

- Upon receipt, inspect the container for seal integrity.
- Store immediately in a freezer at -20°C.
- Ensure the container is amber glass or wrapped in aluminum foil to prevent photolysis.
- Self-Validation: Check the color before use. Pure compound is typically off-white to pale yellow. A darkening to brown/purple indicates free iodine release and significant decomposition.

### Weighing and Transfer

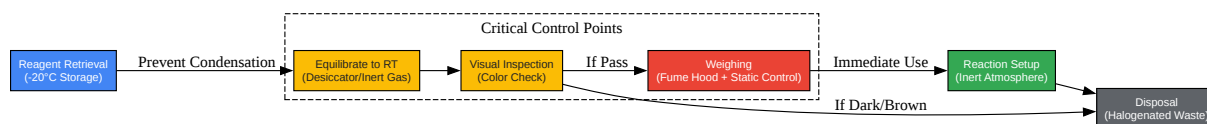
Objective: Minimize static charge and moisture exposure.

- Equip the fume hood with an ionizing bar if available to neutralize static on the powder.
- Allow the container to warm to room temperature before opening to prevent condensation, which accelerates hydrolysis.
- Use distinct spatulas (PTFE coated recommended) to avoid metal leaching or cross-contamination.

### Reaction Setup (Cross-Coupling Context)

Because this reagent is often used in Palladium-catalyzed reactions, oxygen exclusion is paramount not just for the catalyst, but to prevent oxidative degradation of the pyridine ring during the reaction.

Workflow Visualization:



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Figure 1: Safe handling workflow for **5-Chloro-4-iodo-2-methoxypyridine**, emphasizing the critical equilibration step to prevent moisture ingress.

## Emergency Response Spill Cleanup

Decision Logic:

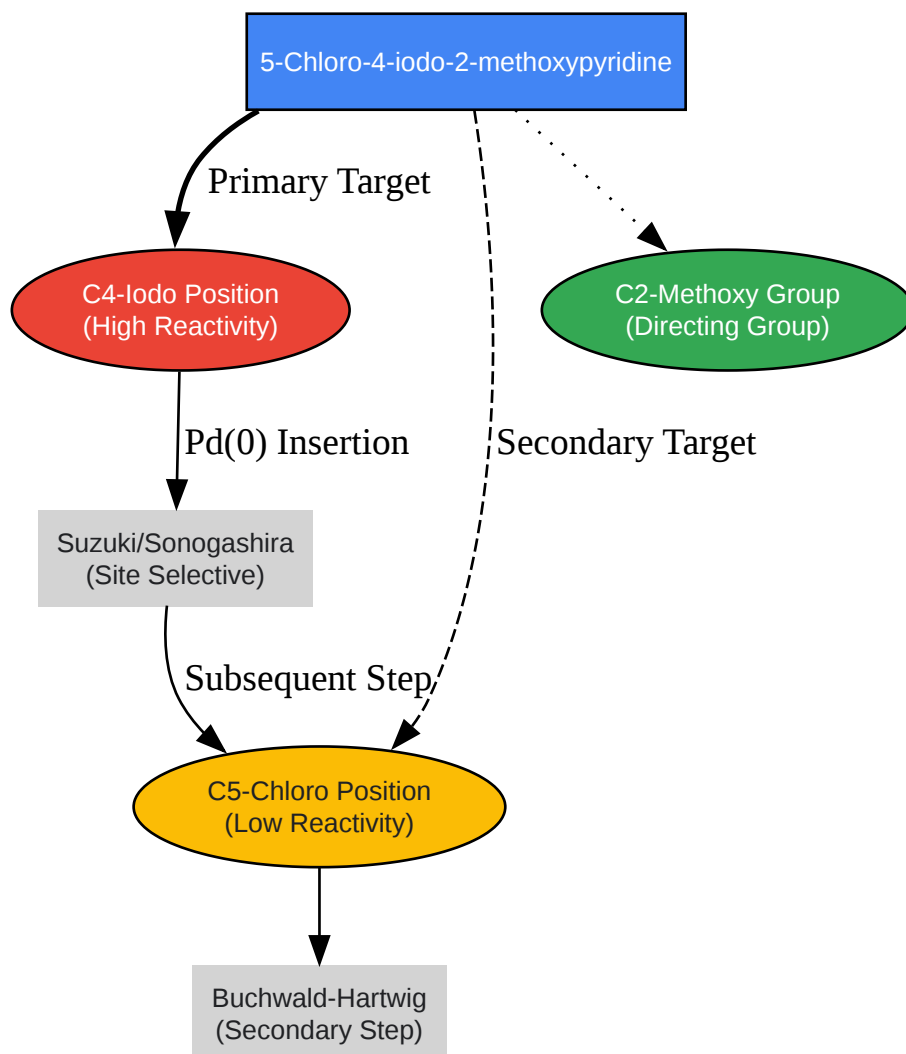
- Isolate: Evacuate the immediate area.
- Assess: If the spill is < 1g, treat locally. If > 1g or outside a hood, activate lab emergency protocols.
- Neutralize: Do not use water. Adsorb with vermiculite or sand.
- Decontaminate: Wash the surface with a dilute sodium thiosulfate solution (to reduce any free iodine) followed by soap and water.

## Fire Fighting

- Media: Dry chemical, CO<sub>2</sub>, or alcohol-resistant foam.
- Warning: Firefighters must wear SCBA. The thermal decomposition of the C-Cl and C-I bonds produces corrosive acid gases (HCl, HI).

## Synthesis Logic & Selectivity (Scientific Context)

Understanding the reactivity hierarchy is essential for experimental design. The C4-Iodo position is the "softest" electrophile, making it the primary site for oxidative addition.



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Figure 2: Reactivity hierarchy demonstrating the site-selective potential of the molecule in catalysis.

## References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for 5-Chloro-2-iodopyridine (Analogous Reactivity Data). Retrieved January 30, 2026, from [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA). (n.d.). Occupational Chemical Database: Pyridine Derivatives. Retrieved January 30, 2026, from [\[Link\]](#)

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## Sources

- 1. 5-hydroxy-2-methyl pyridine, 1121-78-4 [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
- 2. [carlroth.com](https://www.carlroth.com) [[carlroth.com](https://www.carlroth.com)]
- 3. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
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